

A Technical Guide to the Molecular Structure of Ammonium Titanyl Oxalate

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Compound of Interest

Compound Name: *Ammonium titanium(4+) ethanedioate (2/1/3)*

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Introduction: Ammonium titanyl oxalate monohydrate, with the chemical formula $(\text{NH}_4)_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot \text{H}_2\text{O}$, is a white crystalline solid widely utilized in scientific and industrial applications.[1][2] Its primary significance lies in its role as a high-purity precursor for the synthesis of various titanium dioxide (TiO_2) polymorphs, such as anatase and rutile, which are critical in catalysis, photocatalysis, and electronic materials.[3] It also serves as a mordant in the dyeing of cotton and leather.[2][4] While its chemical formula suggests a simple monomeric complex, crystallographic studies have revealed a far more intricate molecular architecture in the solid state. This guide provides an in-depth exploration of its molecular structure, supported by experimental data and protocols for researchers and professionals in chemistry and materials science.

Chemical and Physical Properties

Ammonium titanyl oxalate is typically available as a stable monohydrate. Its fundamental properties are summarized below, compiled from various chemical data sources.

Property	Data	Reference(s)
Chemical Formula	$(\text{NH}_4)_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot \text{H}_2\text{O}$	[1][5]
Molecular Weight	294.02 g/mol	[6][7]
CAS Number	10580-03-7	[6][8]
Appearance	White to light beige crystalline powder	[4][9]
Solubility	Readily soluble in water; insoluble in alcohol and ether	[1][5]
Density (experimental)	1.803 g/cm ³	[10]
Crystal System	Monoclinic	[1][10]
Space Group	P2 ₁ /c	[10]
Unit Cell Parameters	a = 13.47 Å, b = 11.33 Å, c = 17.64 Å, β = 126.66°	[10]

The Molecular Structure in the Solid State

Contrary to the simplistic representation suggested by its name, ammonium titanyl oxalate does not contain discrete "titanyl" (Ti=O) species in its crystalline form.[10] Extensive structural elucidation through single-crystal X-ray diffraction has demonstrated that the compound exists as a distinct cyclic tetramer, with the formula $\{[\text{TiO}(\text{C}_2\text{O}_4)_2]^{2-}\}_4$. [3][10]

This complex arrangement consists of four titanium-containing octahedra linked in a ring. Key features of this structure include:

- **Titanium Coordination:** Each titanium(IV) ion is six-coordinated, forming a distorted octahedron. The coordination sphere is composed of two bidentate oxalate groups and two bridging oxygen atoms that link it to adjacent titanium centers.[10]
- **Bridging Oxygen Atoms:** The four titanium octahedra are connected by four bridging oxygen atoms. This creates a central eight-membered ring of alternating titanium and oxygen atoms (Ti-O-Ti-O)₄. [10]

- **Tetrameric Core:** The four titanium atoms form a near-square arrangement. The Ti-O bonds within the bridging Ti-O-Ti linkages are notable for having alternatingly short (approx. 1.78-1.84 Å) distances.[\[10\]](#)

This tetrameric structure is stabilized by hydrogen bonds involving the ammonium ions, oxalate ligands, and the water molecule of hydration.

Logical relationship of the tetrameric core.

Key Crystallographic Data

The following table summarizes key bond distances and angles within the tetrameric structure as determined by X-ray crystallography.[\[10\]](#)

Parameter	Value(s)
Ti---Ti Distances	3.39 Å, 3.50 Å
Ti-O (bridging) Bonds	1.78 Å, 1.84 Å (alternating)
Ti-O-Ti Angles	139°, 152°

Experimental Protocols for Characterization

The determination of the structure and properties of ammonium titanyl oxalate relies on several key analytical techniques.

Synthesis Protocol

High-quality crystals suitable for analysis can be prepared via a controlled precipitation method.[\[10\]](#)

Experimental workflow for synthesis.[\[10\]](#)

Structural Elucidation: Single-Crystal X-ray Diffraction

This is the definitive technique for determining the solid-state structure.

- **Methodology:** A suitable single crystal is mounted on a diffractometer. The crystal is irradiated with monochromatic X-rays (commonly Mo-K α radiation), and the diffraction

pattern is collected as the crystal is rotated. The positions and intensities of the diffracted beams are used to solve the crystal structure using computational methods like Patterson and Fourier analysis.[10]

Spectroscopic Analysis: Infrared (IR) Spectroscopy

Vibrational spectroscopy provides insight into the chemical bonding within the compound.

- Methodology: An IR spectrum is obtained from a sample (typically prepared as a KBr pellet). The spectrum reveals absorption bands corresponding to the vibrational modes of the functional groups. For ammonium titanyl oxalate, distinctive bands for the oxalate ligands are observed in the 1300–1700 cm^{-1} region, while vibrations associated with the Ti-O framework also provide key structural information.[3]

Thermal Analysis: Thermogravimetric Analysis (TGA)

TGA is used to study the thermal stability and decomposition pathway of the compound, which is critical for its use as a precursor.

- Methodology: A sample is heated at a controlled rate in a specified atmosphere (e.g., air or nitrogen), and its mass is continuously monitored. The resulting data shows distinct mass loss steps corresponding to the release of water, ammonia, and the decomposition of the oxalate groups.[11] Studies show that ammonium titanyl oxalate is more stable than ammonium oxalate alone.[11]

Simplified thermal decomposition pathway.

Conclusion

Ammonium titanyl oxalate monohydrate is a compound whose simple chemical formula belies a complex and elegant molecular structure. The definitive solid-state architecture, established by X-ray crystallography, is a cyclic tetramer where four $[\text{TiO}(\text{C}_2\text{O}_4)_2]^{2-}$ units are linked by bridging oxygen atoms.[10] This well-defined crystalline structure is fundamental to its utility as a reliable precursor for the synthesis of high-purity titanium dioxide nanomaterials. A thorough understanding of this molecular arrangement, along with the experimental techniques used for its characterization, is essential for its effective application in materials science, catalysis, and other advanced chemical fields.

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